Technical Guide: Structural Elucidation and Analysis of C12H15NO3 Derivatives

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Compound of Interest

Compound Name:	*4-(3,5-Dimethylanilino)-4-oxobutanoic acid*
CAS No.:	*303770-90-3*
Cat. No.:	*B3122772*

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Executive Summary

The molecular formula C12H15NO3 (MW: 221.25 g/mol) represents a chemically diverse space containing structures with vastly different biological profiles. In drug development, this formula most commonly refers to

-Acetyl-L-phenylalanine methyl ester, a critical intermediate in peptidomimetic synthesis. However, this exact mass is isobaric with Carbofuran, a potent carbamate neurotoxin, and various psychoactive benzofurans.

This guide provides a rigorous analytical framework for researchers to definitively identify, characterize, and validate C12H15NO3 derivatives. It moves beyond basic formula confirmation to structural elucidation using orthogonal methodologies (HRMS, NMR, and Chiral HPLC).

Part 1: Structural Diversity & Theoretical Framework

Chemical Identity & Degree of Unsaturation

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- Molecular Weight: 221.25 g/mol [1][2][3][4][5]
- Exact Mass (Monoisotopic): 221.1052 Da
- Degree of Unsaturation (DoU):

A DoU of 6 implies significant structural complexity, typically involving an aromatic ring (DoU=4) plus two additional degrees of unsaturation (e.g., carbonyls, double bonds, or additional rings).

The Isobaric Challenge

Distinguishing between the therapeutic intermediate and the toxin is the primary analytical challenge.

Compound Class	Representative Structure	Key Functional Groups	Biological Context
Amino Acid Derivative	-Acetyl-L-phenylalanine methyl ester	Amide, Ester, Phenyl ring	Drug precursor, Peptidomimetic
Carbamate Pesticide	Carbofuran	Carbamate, Dihydrobenzofuran	Acetylcholinesterase inhibitor (Toxic)
Benzofuran	2-MAPB derivatives	Furan ring, Amine	Psychoactive research chemical

Part 2: Analytical Methodologies (The "How-To")

High-Resolution Mass Spectrometry (HRMS) Protocol

Objective: Confirm elemental composition and utilize fragmentation patterns for structural assignment.

Experimental Setup:

- Ionization: Electrospray Ionization (ESI) in Positive Mode (

).

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- Mobile Phase: Water/Acetonitrile (

  Formic Acid).
- Target Ions:

Differentiation Logic (MS/MS): While the parent ion is identical, collision-induced dissociation (CID) reveals the structure.

- Pathway A (

  -Acetyl-Phe-OMe):
  - Loss of methoxy group (

    Da)

    Acylium ion formation.
  - Characteristic phenylalanine immonium ion (

    120.08).
- Pathway B (Carbofuran):
  - Loss of methyl isocyanate (

    ,

    Da)

    Formation of the benzofuran cation (

    164).

Nuclear Magnetic Resonance (NMR) Validation

NMR is the gold standard for distinguishing the ester/amide connectivity of the phenylalanine derivative from the carbamate linkage of Carbofuran.

Protocol:

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- Solvent:

  (Standard) or

  (if amide proton exchange is fast).

- Frequency: 400 MHz minimum.

Diagnostic Signals for

-Acetyl-L-phenylalanine methyl ester:

Chemical Shift (, ppm)	**Multiplicity**	**Integration**	**Assignment**	**Structural Insight**
1.99	Singlet (s)	3H		Acetyl methyl group
3.07 - 3.14	Doublet of Doublets (dd)	2H		Benzylic protons (Diastereotopic)
3.72	Singlet (s)	3H		Methyl ester (Distinct from carbamate methyl)
4.88	Multiplet (dt)	1H		Chiral center proton
6.02	Doublet (d)	1H		Amide proton (Exchangeable)
7.10 - 7.30	Multiplet (m)	5H		Phenyl ring

Note: In Carbofuran, the methyl group attached to the nitrogen appears as a doublet (coupling with NH) around 2.8-2.9 ppm, and there are gem-dimethyl singlets at ~1.4 ppm, which are absent in the phenylalanine derivative.

Part 3: Visualization of Analytical Logic

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Structural Elucidation Decision Tree

The following diagram outlines the logical flow for identifying a C12H15NO3 unknown.

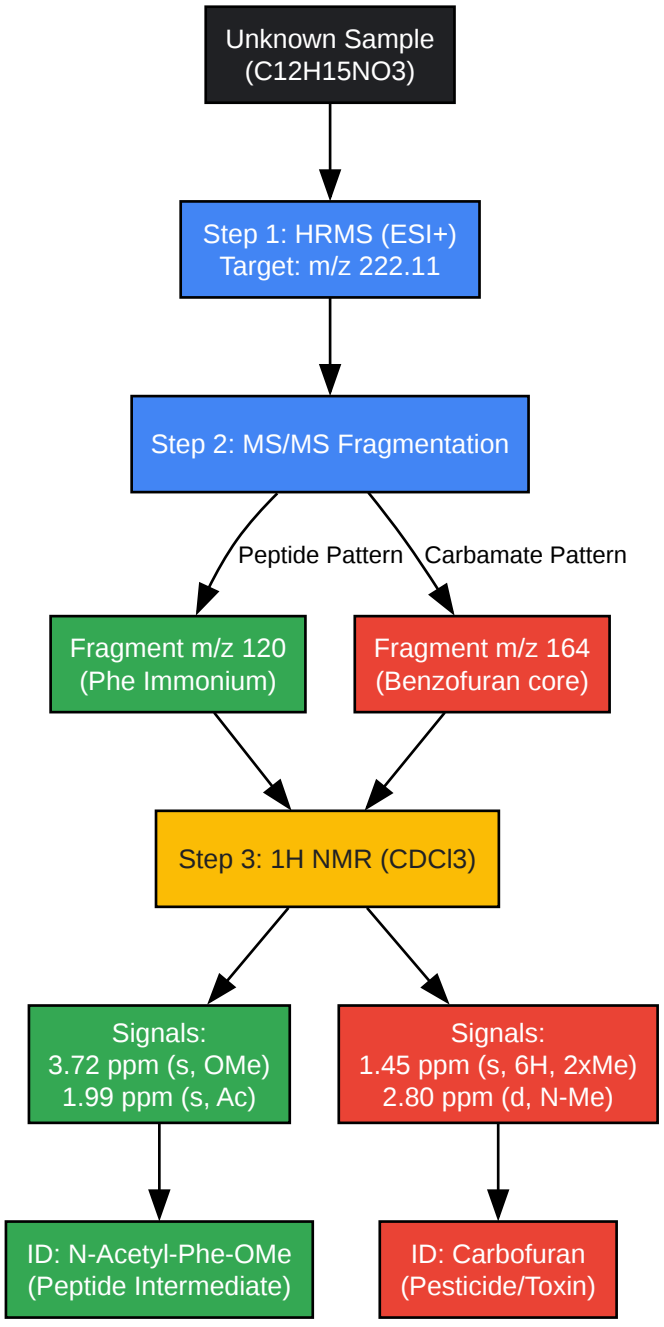

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Figure 1: Analytical decision tree for differentiating the primary therapeutic candidate from toxic isobaric impurities.

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Part 4: Advanced Characterization (Chirality)

For drug development, confirming the enantiomeric purity (L-isomer) of

-Acetyl-phenylalanine methyl ester is mandatory, as the D-isomer may be inactive or have off-target effects.

Chiral HPLC Protocol

Method Principle: Separation based on the interaction with a chiral stationary phase (CSP).

- Column: Chiralpak IA or IC (Amylose-based immobilized selectors).
- Mobile Phase: Hexane : Isopropanol (90:10 v/v).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Expected Result:
  - The L-enantiomer typically elutes earlier than the D-enantiomer on polysaccharide columns (must be confirmed with a racemic standard).
  - Acceptance Criteria: Enantiomeric Excess (

)

    for pharmaceutical grade starting materials.

Part 5: References

- PubChem. (2024).[2][4][6] Compound Summary: Methyl N-acetyl-DL-phenylalaninate (CID 97805). National Library of Medicine. [Link]
- Royal Society of Chemistry. (2013). Simple and efficient Fmoc removal in ionic liquid (Supplementary Information). (Contains detailed NMR/MS data for N-Acetyl-Phe-OMe). [Link]

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- National Institute of Standards and Technology (NIST). (2024).[7] Carbofuran Mass Spectrum & Properties.[3][8] NIST Chemistry WebBook, SRD 69. [Link]

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Sources

- 1. C12H15NO3 - Wikipedia [en.wikipedia.org]
- 2. Methyl N-acetyl-DL-phenylalaninate | C12H15NO3 | CID 97805 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Carbofuran | C12H15NO3 | CID 2566 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. N-Methylcorydaldine | C12H15NO3 | CID 303906 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. hpc-standards.com [hpc-standards.com]
- 6. 2-(2,3-dihydro-1H-inden-5-yl)propanamide | C12H15NO | CID 140787957 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Carbofuran [webbook.nist.gov]
- 8. rsc.org [rsc.org]
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